

Application Notes and Protocols: Sodium Iodohippurate (^{131}I) for Assessing Renal Transplant Function

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Compound of Interest

Compound Name: Sodium iodohippurate (^{131}I)

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Introduction: A Legacy of Functional Renal Imaging

The evaluation of renal transplant function is a critical aspect of post-operative patient care, guiding therapeutic interventions and predicting long-term graft survival. Among the various diagnostic modalities, radionuclide imaging, or renal scintigraphy, offers a unique window into the physiological processes of the transplanted kidney. For decades, Sodium Iodohippurate labeled with Iodine-131 (^{131}I -OIH), also known as Hippuran, served as a cornerstone for the non-invasive assessment of renal function.^{[1][2]} Its utility lies in its physiological handling by the kidneys, which closely mimics that of para-aminohippuric acid (PAH), a substance almost completely cleared by the kidneys in a single pass.^{[1][3]} This property makes ^{131}I -OIH an invaluable tool for measuring effective renal plasma flow (ERPF) and evaluating tubular secretion, providing a dynamic and quantitative assessment of graft health.^[4]

This guide provides a comprehensive overview of the principles, protocols, and applications of ^{131}I -OIH in the context of renal transplant monitoring. While newer agents, such as Technetium-

^{99m}Tc-mercaptoacetyltriglycine (^{99m}Tc-MAG3), have emerged with improved imaging characteristics, understanding the fundamentals of ¹³¹I-OIH remains pertinent for historical context and for specific clinical scenarios where it may still be considered.[1][5][6]

Principle of the Method: Tracing Renal Physiology

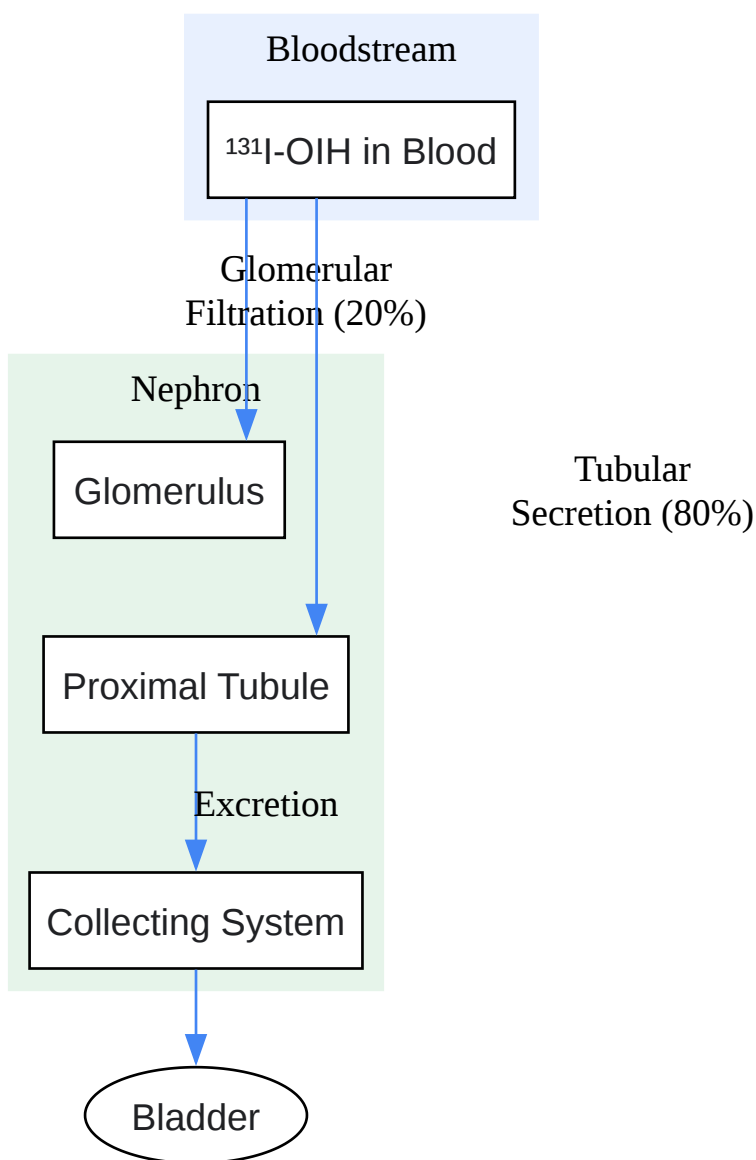
The diagnostic strength of ¹³¹I-OIH lies in its efficient extraction and excretion by the kidneys. Following intravenous administration, ¹³¹I-OIH is rapidly distributed throughout the bloodstream. Approximately 80% of its clearance is attributed to active tubular secretion by the proximal tubules, with the remaining 20% undergoing glomerular filtration.[1][7][8] This high extraction efficiency ensures that the tracer is rapidly and almost completely removed from the blood and concentrated in the renal parenchyma before being excreted into the urine.[4][7]

A gamma camera detects the emitted gamma radiation from the ¹³¹I, allowing for the dynamic visualization and quantification of the tracer's transit through the renal vasculature, parenchyma, and collecting system.[9] The resulting data, often presented as a time-activity curve known as a renogram, provides a graphical representation of three distinct phases:

- **Vascular Phase (Perfusion):** The initial rapid rise in radioactivity, occurring within the first minute after injection, reflects the blood flow to the transplanted kidney.
- **Parenchymal Phase (Uptake/Concentration):** The subsequent, more gradual increase in activity represents the uptake and concentration of the tracer by the renal tubular cells. The peak of this phase indicates the maximum concentration of the tracer in the kidney.
- **Excretory Phase (Drainage):** The final descending portion of the curve illustrates the excretion of the tracer from the renal parenchyma into the collecting system and subsequently into the bladder.

By analyzing the characteristics of these phases, clinicians can derive crucial information about renal perfusion, tubular function, and the presence of any urinary tract obstruction.[7]

Diagram: ¹³¹I-OIH Transit Through the Nephron



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Caption: Workflow of ^{131}I -OIH through the renal system.

Applications in Renal Transplant Assessment

Renal scintigraphy with ^{131}I -OIH is a valuable tool for the differential diagnosis of various post-transplantation complications, which often present with the common symptom of rising serum creatinine levels.

Application	Key Findings with ¹³¹ I-OIH Scintigraphy
Acute Tubular Necrosis (ATN)	Characterized by good renal perfusion but impaired tubular function. The renogram shows a preserved vascular phase, a rising parenchymal phase with a delayed or absent peak, and significantly reduced or absent excretion. [9]
Acute Rejection	Typically presents with reduced renal perfusion. The renogram demonstrates a diminished vascular phase, a flattened and delayed parenchymal phase, and poor excretion. [2]
Urinary Tract Obstruction	Shows good perfusion and parenchymal uptake, but the excretory phase is significantly delayed or absent, leading to prolonged retention of the tracer in the collecting system. [10]
Urine Leak (Urinoma)	Characterized by the extravasation of the radiotracer outside of the urinary tract, which can be visualized as an abnormal collection of radioactivity. [11]
Renal Artery Stenosis	Presents with decreased perfusion to the affected kidney. [2]

The diagnostic accuracy of computer-assisted camera renography with OIH has been reported to be high, with one study noting 94% for rejection, 98% for acute tubular necrosis, and 92% for uropathies.

Protocol: ¹³¹I-OIH Renal Scintigraphy for Transplant Evaluation

This protocol provides a general framework. Specific parameters may need to be adjusted based on the available equipment, institutional guidelines, and patient-specific factors.

Patient Preparation

- **Hydration:** Ensure the patient is well-hydrated to promote adequate urine flow. This can be achieved by encouraging the patient to drink 500 mL (16 oz) of water in the 2 hours preceding the study.[\[10\]](#) For pediatric patients or those unable to take oral fluids, intravenous hydration with normal saline may be administered.[\[10\]](#)
- **Bladder Emptying:** Instruct the patient to void immediately before the start of the examination to minimize background activity from the bladder.[\[10\]](#)
- **Medication Review:** Review the patient's current medications, as some drugs can interfere with renal function and the interpretation of the scan. For example, diuretics should be used with caution.[\[7\]](#)

Radiopharmaceutical

- **Agent:** Sodium Iodohippurate (^{131}I) solution for injection.
- **Dose:** The typical adult dose is 148 kBq/kg. Doses should be adjusted for pediatric patients based on body weight.
- **Quality Control:** The radiochemical purity of ^{131}I -iodohippurate should be assessed according to pharmacopeial standards, typically using thin-layer chromatography.[\[7\]](#)[\[8\]](#)

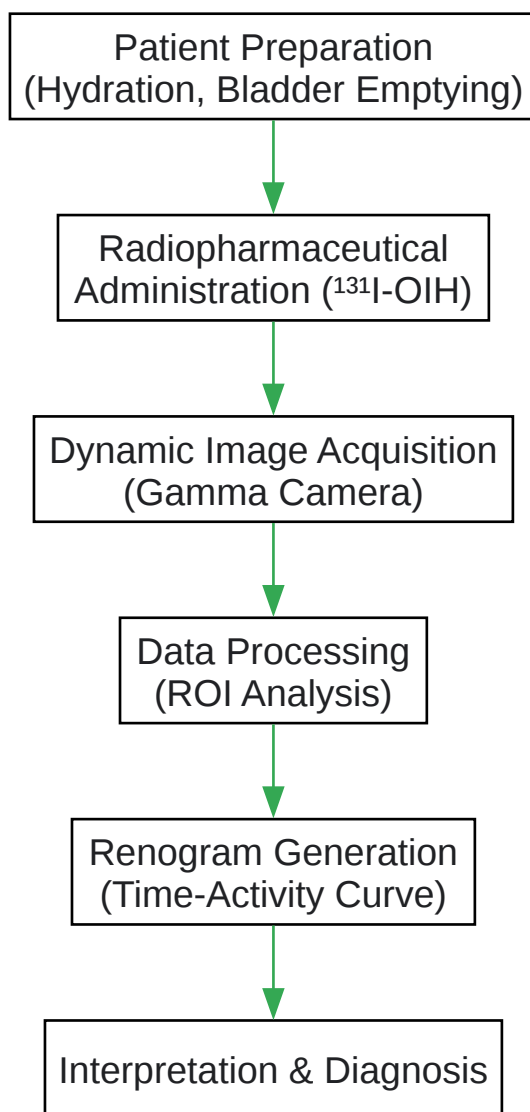
Image Acquisition

- **Patient Positioning:** The patient is positioned supine on the imaging table. The gamma camera detector is positioned over the anterior abdomen to visualize the transplanted kidney, which is typically located in the iliac fossa.[\[12\]](#)
- **Injection:** The ^{131}I -OIH is administered as an intravenous bolus injection. It is crucial to ensure a clean injection to avoid extravasation, which can interfere with the interpretation of the perfusion phase.
- **Dynamic Imaging:** Dynamic image acquisition is initiated simultaneously with the injection. A typical protocol involves acquiring a series of short-duration frames (e.g., 1-second frames for the first minute, followed by 15- to 30-second frames for the next 20-30 minutes).

Data Processing and Analysis

- **Region of Interest (ROI) Definition:** ROIs are drawn around the transplanted kidney, and a background ROI is typically placed over a non-renal area to correct for soft-tissue activity.
- **Renogram Generation:** Time-activity curves (renograms) are generated from the ROIs.
- **Quantitative Parameters:** Several quantitative parameters can be derived from the renogram to aid in interpretation:
 - **Time to Peak (Tmax):** The time from injection to the maximum activity in the kidney.
 - **20-minute to Peak Ratio (T20/Tmax):** The ratio of activity at 20 minutes to the peak activity, which provides an index of tracer washout.
 - **Accumulation and Elimination Indices:** These indices can be calculated to differentiate between various pathologies. For instance, in acute tubular necrosis, the accumulation index may be only slightly decreased, while the elimination index is extremely low. In rejection, both indices are typically low.

Diagram: Renal Scintigraphy Workflow



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Caption: Standard workflow for ¹³¹I-OIH renal scintigraphy.

Limitations and Modern Alternatives

Despite its historical significance, the use of ¹³¹I-OIH has declined in many centers due to several limitations:

- **Suboptimal Image Quality:** The high-energy gamma emissions of ¹³¹I result in lower spatial resolution and poorer image quality compared to agents labeled with Technetium-99m (^{99m}Tc).^[5]

- Higher Radiation Dose: ^{131}I delivers a higher radiation dose to the patient compared to $^{99\text{m}}\text{Tc}$ -labeled agents.
- Availability: The production and availability of ^{131}I -OIH may be more limited compared to $^{99\text{m}}\text{Tc}$ -based kits.

Technetium-99m Mercaptoacetyltriglycine ($^{99\text{m}}\text{Tc}$ -MAG3) has largely replaced ^{131}I -OIH as the preferred agent for dynamic renal scintigraphy.[5][6] $^{99\text{m}}\text{Tc}$ -MAG3 offers superior image quality, a lower radiation burden, and convenient kit-based preparation.[1][5] While its physiological handling is similar to OIH (primarily tubular secretion), there are some differences in clearance rates.[4][6]

Conclusion

Sodium iodohippurate (^{131}I) played a pivotal role in establishing the field of functional renal imaging and for many years was the workhorse for assessing renal transplant function.[1] Its ability to non-invasively measure effective renal plasma flow and tubular secretion provided invaluable insights into the pathophysiology of various post-transplant complications. While modern radiopharmaceuticals have largely supplanted its use, a thorough understanding of the principles and protocols associated with ^{131}I -OIH remains essential for any comprehensive training in nuclear medicine and for appreciating the evolution of renal scintigraphy. The foundational concepts established with ^{131}I -OIH continue to inform the interpretation of dynamic renal imaging studies performed today.

References

- Benchchem. The Genesis of a Renal Tracer: A Technical History of Iodohippurate.
- Bischof-Delaloye A, Wauters JP, Brunner HR, Delaloye B. APPRECIATION OF RENAL FUNCTION BY OIH WITH THE SCINTILLATION CAMERA AFTER KIDNEY TRANSPLANTATION. In: Medical Radionuclide Imaging. Vol. 2. IAEA; 1981:377-386.
- Salvatierra O Jr, Powell MR, Price DC, Kountz SL, Belzer FO. The advantages of ^{131}I -orthoiodohippurate scintiphotography in the management of patients after renal transplantation. Ann Surg. 1974;180(3):336-342. Available from: [\[Link\]](#)
- Salvatierra O Jr, Powell MR, Price DC, Kountz SL, Belzer FO. The Advantages of ^{131}I -orthoiodohippurate Scintiphotography in the Management of Patients After Renal Transplantation. Ann Surg. 1974;180(3):336-342.

- Richtlijndatabase. 131I IODOHIPPURATE.
- Blaufox MD, Merrill JP. Evaluation of renal transplant function by idiohippurate sodium I-131. JAMA. 1967;202(7):575-578. Available from: [\[Link\]](#)
- University Hospital and The American Center. Division of Nuclear Medicine Procedure / Protocol.
- Tubis M, Posnick E, Nordyke RA. Preparation and use of I 131 labeled sodium iodohippurate in kidney function tests. Proc Soc Exp Biol Med. 1960;103:497-498. Available from: [\[Link\]](#)
- Goldsmith SJ, et al. The SNMMI and EANM practice guideline for renal scintigraphy in adults. Eur J Nucl Med Mol Imaging. 2018;45(12):2297-2306.
- Bischof-Delaloye A, Wauters JP, Brunner HR, Delaloye B. Appreciation of renal function by OIH with the scintillation camera after kidney transplantation. IAEA-SM-247/78. 1980.
- Luck RJ, Wilson RE, Feldman D, Vayo WV. Numerical evaluation of I-131 renograms in homotransplanted kidneys. Br J Urol. 1966;38(4):371-381. Available from: [\[Link\]](#)
- Richtlijndatabase. 123I IODOHIPPURATE.
- Radiology Key. Renal Scintigraphy. Published June 23, 2022. Available from: [\[Link\]](#)
- Lubin E, Lewitus Z, Rosenfeld J, Levi M. Kidney Scanning with Hippuran: A Necessary Complement for Correct Interpretation of Renography in the Transplanted Kidney. In: Medical Radioisotope Scintigraphy. Vol 2. IAEA; 1969:219-222.
- Wax SH, McDonald DF. Analysis of the I-131 sodium o-iodohippurate renogram. JAMA. 1962;179:140-142. Available from: [\[Link\]](#)
- Ikehira H, Uchiyama G, Arimizo N, et al. [Evaluation of functions of the transplanted kidney using 123-I-ortho-iodo-hippurate--renography and renal blood flow imaging]. Kaku Igaku. 1983;20(8):1163-1173. Available from: [\[Link\]](#)
- Dossetor JB, Zweig SM, Treves S, Ross WM. The 131I Ortho-iodohippurate Photoscan in Human Renal Allografts. Can Med Assoc J. 1970;102(13):1373-1378. Available from: [\[Link\]](#)
- Chianelli M, Pavoni P, Rinaldi M, et al. [A comparative evaluation of iodine-131 OIH and technetium-99m MAG3 in the study of renal function]. Radiol Med. 1991;81(4):428-432.

Available from: [\[Link\]](#)

- Taneja, et al. Nuclear Renal Scan. In: StatPearls. StatPearls Publishing; 2023. Available from: [\[Link\]](#)
- Goldman SM, et al. Kidney visualization with ¹³¹I-ortho-iodohippurate in patients with renal insufficiency. J Urol. 1971;105(6):767-771.
- Mallet C, et al. Non-Invasive Biomarkers for Early Diagnosis of Kidney Allograft Dysfunction: Current and Future Applications in the Era of Precision Medicine. J Pers Med. 2023;13(4):678. Available from: [\[Link\]](#)
- Patsnap Synapse. What is the mechanism of Aminohippurate sodium?. Published July 17, 2024. Available from: [\[Link\]](#)
- Sayegh MH, et al. Immunologic monitoring in kidney transplant recipients. J Am Soc Nephrol. 2002;13(1):284-290. Available from: [\[Link\]](#)
- Dubovsky EV, et al. Tc-99m MAG3 as an alternative to Tc-99m DTPA and I-131 Hippuran for renal transplant evaluation. Clin Nucl Med. 1990;15(12):873-879. Available from: [\[Link\]](#)
- Ljimini A, et al. Functional assessment of transplanted kidneys with magnetic resonance imaging. World J Radiol. 2014;6(8):576-586. Available from: [\[Link\]](#)
- van den Akker N, et al. Ischemia and Reperfusion Injury in Kidney Transplantation: Relevant Mechanisms in Injury and Repair. J Clin Med. 2020;9(3):723. Available from: [\[Link\]](#)
- Casey MJ, et al. Immune monitoring of allograft status in kidney transplant recipients. Front Immunol. 2023;14:1268884. Available from: [\[Link\]](#)

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Sources

- [1. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [2. The advantages of ¹³¹I-orthoiodohippurate scintiphotography in the management of patients after renal transplantation - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. What is the mechanism of Aminohippurate sodium? \[synapse.patsnap.com\]](#)
- [4. Renal Scintigraphy | Radiology Key \[radiologykey.com\]](#)
- [5. \[A comparative evaluation of iodine-131 OIH and technetium-99m MAG3 in the study of renal function\] - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. Tc-99m MAG3 as an alternative to Tc-99m DTPA and I-131 Hippuran for renal transplant evaluation - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. richtlijndatabase.nl \[richtlijndatabase.nl\]](#)
- [8. richtlijndatabase.nl \[richtlijndatabase.nl\]](#)
- [9. Nuclear Renal Scan - StatPearls - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [10. radiology.wisc.edu \[radiology.wisc.edu\]](#)
- [11. The ¹³¹I Ortho-iodohippurate Photoscan in Human Renal Allografts - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [12. cmnp.org \[cmnp.org\]](#)
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